

Application Note & Synthesis Protocol: 4-Bromo-2,3-dioxoindoline-7-carbonitrile

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Compound of Interest

Compound Name: 4-Bromo-2,3-dioxoindoline-7-carbonitrile

CAS No.: 1260657-76-8

Cat. No.: B11860373

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Strategic Synthesis of a Novel Substituted Isatin

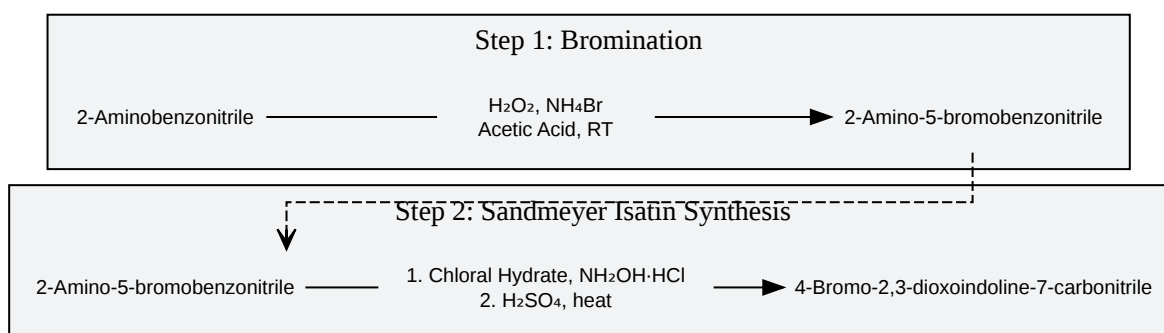
4-Bromo-2,3-dioxoindoline-7-carbonitrile is a halogenated and cyanated derivative of isatin (1H-indole-2,3-dione). The isatin scaffold is a privileged structure in medicinal chemistry, forming the core of numerous compounds with a wide array of biological activities, including anticancer, antiviral, and antibacterial properties.^{[1][2]} The introduction of a bromine atom at the 4-position and a nitrile group at the 7-position creates a unique electronic and steric profile, making this molecule a compelling target for discovery chemistry and as a versatile intermediate for the synthesis of more complex heterocyclic systems.

A direct, one-step synthesis for this specific molecule is not prominently described in the literature. Therefore, a robust and logical two-step approach has been devised, commencing with a commercially available starting material. This protocol first details the synthesis of the key intermediate, 2-amino-5-bromobenzonitrile, followed by its conversion to the target isatin

via a modified Sandmeyer isatin synthesis. This classical method is well-suited for anilines bearing electron-withdrawing groups, ensuring a regiochemically controlled cyclization.[3][4]

Overall Synthetic Scheme

The synthesis of **4-Bromo-2,3-dioxoindoline-7-carbonitrile** is accomplished in two primary stages, as depicted below. The first stage involves the regioselective bromination of 2-aminobenzonitrile to yield the crucial aniline intermediate. The second stage employs the Sandmeyer isatin synthesis, which proceeds through an isonitrosoacetanilide intermediate, followed by an acid-catalyzed cyclization to form the desired isatin ring system.

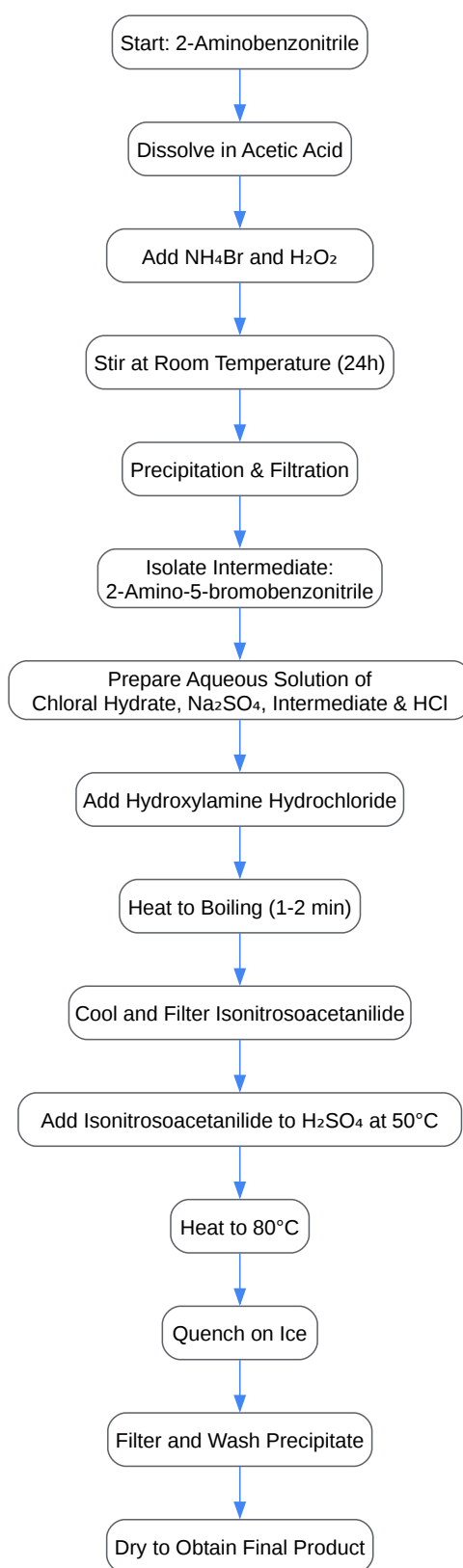


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Figure 1: Overall two-step synthesis of **4-Bromo-2,3-dioxoindoline-7-carbonitrile**.

Experimental Workflow Overview

The following diagram outlines the comprehensive workflow, from the initial bromination of the starting material to the final purification and isolation of the target compound. This process is designed to be conducted in a standard laboratory setting with appropriate safety measures.



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Figure 2: Step-by-step experimental workflow diagram.

Part 1: Synthesis of 2-Amino-5-bromobenzonitrile

This initial step focuses on the regioselective bromination of 2-aminobenzonitrile. The amino group is an activating ortho-, para-director. To achieve bromination at the para position (C5), a mild and selective brominating agent is employed. The use of hydrogen peroxide and ammonium bromide in acetic acid provides an in situ source of electrophilic bromine.^[5]

Reagents and Materials

Reagent/Material	Molecular Formula	M.W. (g/mol)	Quantity (1.0 eq basis)	Notes
2-Aminobenzonitrile	C ₇ H ₆ N ₂	118.14	11.8 g (0.1 mol)	Starting material
Acetic Acid	CH ₃ COOH	60.05	120 mL	Solvent
Ammonium Bromide	NH ₄ Br	97.94	10.3 g (0.105 mol)	Bromine source
Hydrogen Peroxide (35%)	H ₂ O ₂	34.01	10.2 mL (0.105 mol)	Oxidant
Dichloromethane	CH ₂ Cl ₂	84.93	As needed	For recrystallization (optional)
Water	H ₂ O	18.02	As needed	For washing

Detailed Protocol

- Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer, dissolve 2-aminobenzonitrile (11.8 g, 0.1 mol) in acetic acid (120 mL).
- Reagent Addition:** To the stirred solution, sequentially add ammonium bromide (10.3 g, 0.105 mol) and then slowly add 35% hydrogen peroxide (10.2 mL, 0.105 mol).
- Reaction Execution:** Stir the reaction mixture at room temperature. The reaction progress should be monitored (e.g., by TLC or LCMS). A typical reaction time is approximately 24

hours.^[5]

- Work-up and Isolation: Upon completion, a solid precipitate will have formed. Collect the solid by vacuum filtration.
- Purification: Wash the collected solid thoroughly with water to remove any residual acetic acid and salts. The crude product can be further purified by recrystallization from a suitable solvent like dichloromethane to yield 2-amino-5-bromobenzonitrile as an off-white crystalline solid.^[5] Dry the product under vacuum.

Part 2: Synthesis of 4-Bromo-2,3-dioxoindoline-7-carbonitrile

This stage utilizes the classic Sandmeyer isatin synthesis, which is a reliable method for converting anilines into isatins.^[2] The process occurs in two main phases: first, the formation of an isonitrosoacetanilide intermediate from the aniline, chloral hydrate, and hydroxylamine; second, the strong acid-catalyzed cyclization of this intermediate to the final isatin product.

Reagents and Materials

Reagent/Material	Molecular Formula	M.W. (g/mol)	Quantity (1.0 eq basis)	Notes
2-Amino-5-bromobenzonitrile	$C_8H_5BrN_2$	197.05	9.85 g (0.05 mol)	Intermediate from Part 1
Chloral Hydrate	$C_2H_3Cl_3O_2$	165.40	9.1 g (0.055 mol)	Reagent for intermediate formation
Sodium Sulfate (anhydrous)	Na_2SO_4	142.04	65 g	To maintain ionic strength and aid heating
Hydroxylamine Hydrochloride	$NH_2OH \cdot HCl$	69.49	11.0 g (0.158 mol)	Reagent for oxime formation
Concentrated HCl	HCl	36.46	5.0 mL (approx. 0.06 mol)	To form the aniline hydrochloride salt in situ
Concentrated Sulfuric Acid	H_2SO_4	98.08	~75 mL	Cyclization catalyst and solvent
Water	H_2O	18.02	As needed	Solvent and for work-up

Detailed Protocol

- Initial Mixture: In a 1 L flask, dissolve chloral hydrate (9.1 g, 0.055 mol) in 300 mL of water. Add anhydrous sodium sulfate (65 g).
- Aniline Addition: Add 2-amino-5-bromobenzonitrile (9.85 g, 0.05 mol) to the mixture, followed by concentrated hydrochloric acid (5.0 mL).
- Hydroxylamine Addition: In a separate beaker, dissolve hydroxylamine hydrochloride (11.0 g, 0.158 mol) in 100 mL of water. Add this solution to the main reaction flask.

- **Heating:** Heat the mixture vigorously. The solution should be brought to a rolling boil within approximately 45 minutes. Continue boiling for 1-2 minutes, during which the isonitrosoacetanilide intermediate will begin to precipitate.[6]
- **Isolation of Intermediate:** Cool the flask in an ice-water bath. The product will solidify. Collect the crude N-(4-bromo-2-cyanophenyl)-2-(hydroxyimino)acetamide by vacuum filtration and air dry. This intermediate is typically used in the next step without extensive purification.
- **Acid Preparation:** Carefully place concentrated sulfuric acid (~75 mL) in a beaker and warm it to 50-60°C in a water bath.
- **Addition of Intermediate:** Slowly and in small portions, add the dried isonitrosoacetanilide intermediate from the previous step to the warm sulfuric acid with stirring. An initial effervescence may be observed. Ensure the temperature does not exceed 70°C during the addition.
- **Cyclization Reaction:** Once the addition is complete, heat the mixture to 80°C and maintain this temperature for approximately 10 minutes to ensure complete cyclization.[2]
- **Work-up:** Carefully pour the hot acid mixture onto a generous amount of crushed ice (~500 g) in a large beaker. The product will precipitate.
- **Final Isolation and Purification:** Allow the ice to melt, then collect the solid product by vacuum filtration. Wash the precipitate thoroughly with cold water until the washings are neutral to pH paper. Dry the final product, **4-Bromo-2,3-dioxoindoline-7-carbonitrile**, in a vacuum oven.

Summary of Key Compound Data

Compound	Molecular Formula	M.W. (g/mol)	Theoretical Yield (from 0.05 mol aniline)	Physical Appearance
2-Amino-5-bromobenzonitrile	C ₈ H ₅ BrN ₂	197.05	9.85 g	Off-white crystalline solid
4-Bromo-2,3-dioxindoline-7-carbonitrile	C ₉ H ₃ BrN ₂ O ₂	251.04	12.55 g	Colored solid (typically orange/red)

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